

3-Chlorocyclohexene proper disposal procedures

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Compound of Interest

Compound Name: 3-Chlorocyclohexene

Cat. No.: B1361376

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Proper disposal of **3-Chlorocyclohexene** is critical to ensure laboratory safety and environmental protection. As a flammable and potentially hazardous chemical, it requires a structured disposal plan that adheres to institutional and regulatory standards. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **3-Chlorocyclohexene** waste safely and effectively.

Immediate Safety and Handling Precautions

Before handling **3-Chlorocyclohexene**, it is essential to take the following safety precautions. These measures are derived from its classification as a Category 3 flammable liquid[1][2][3].

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., Fluorinated rubber, Nitrile rubber), safety glasses or goggles, and a lab coat[4]. If there is a risk of vapor inhalation, use a respirator with an appropriate vapor cartridge[2].
- **Ventilation:** Handle **3-Chlorocyclohexene** in a well-ventilated area, preferably within a chemical fume hood, to prevent the accumulation of flammable vapors[1][2].
- **Ignition Sources:** Keep the chemical away from all potential ignition sources, such as open flames, hot surfaces, sparks, and static discharge[1][2]. Use explosion-proof equipment when necessary[1].

- **Spill Management:** In case of a spill, remove all ignition sources. Absorb the spill with an inert, non-combustible material (e.g., dry sand or earth) and place it in a sealed container for disposal as hazardous waste. Ensure the area is well-ventilated.

Step-by-Step Disposal Procedure

The disposal of **3-Chlorocyclohexene** must be managed through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company[1][5]. Do not dispose of this chemical in the regular trash or down the sanitary sewer[5][6].

- **Waste Identification and Classification:**
 - Treat all unused, expired, or contaminated **3-Chlorocyclohexene** as hazardous waste[7].
 - Due to its flammability, it is classified as a hazardous waste.
- **Container Selection and Management:**
 - **Primary Container:** Use a chemically compatible container with a leak-proof, screw-on cap for collecting the waste[8][9]. Glass or appropriate plastic bottles are suitable, but ensure they are in good condition with no cracks or leaks[5][9]. Do not use containers with corks or parafilm as primary seals[8].
 - **Container Condition:** Keep the exterior of the waste container clean and dry. Wipe down any spills on the container before storage and collection[8].
 - **Closure:** Keep the waste container closed at all times, except when adding waste[8][9].
- **Labeling the Waste Container:**
 - Immediately label the container as soon as the first drop of waste is added[7].
 - The label must include the words "Hazardous Waste"[5].
 - Clearly write the full chemical name, "**3-Chlorocyclohexene**," and its concentration if in a mixture. Do not use abbreviations or chemical formulas[5].

- Indicate the relevant hazard pictograms (e.g., flammable liquid)[5].
- Include the name of the principal investigator, the lab room number, and the date the waste was first added to the container[5].
- Waste Storage:
 - Segregation: Store the **3-Chlorocyclohexene** waste separately from incompatible materials, such as oxidizers, acids, and bases[9][10].
 - Location: Store the waste container in a designated hazardous waste storage area within the laboratory, away from heat and ignition sources[1][2]. This area should be well-ventilated.
 - Secondary Containment: Place the primary waste container inside a larger, chemically resistant secondary container (like a lab tray or dishpan) to contain any potential leaks or spills[7][8]. The secondary container should be able to hold at least 110% of the volume of the primary container[8].
- Arranging for Disposal:
 - Contact your institution's EHS office to request a hazardous waste collection[8].
 - Complete any required waste disposal forms, accurately listing the contents of the container[5].
 - Follow the specific procedures and timelines provided by your EHS department for waste pickup. Do not accumulate more than 55 gallons of hazardous waste in your laboratory[7].
- Empty Container Disposal:
 - A container that held **3-Chlorocyclohexene** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone) to remove all residues[7][9].
 - The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste along with the **3-Chlorocyclohexene** waste[9].

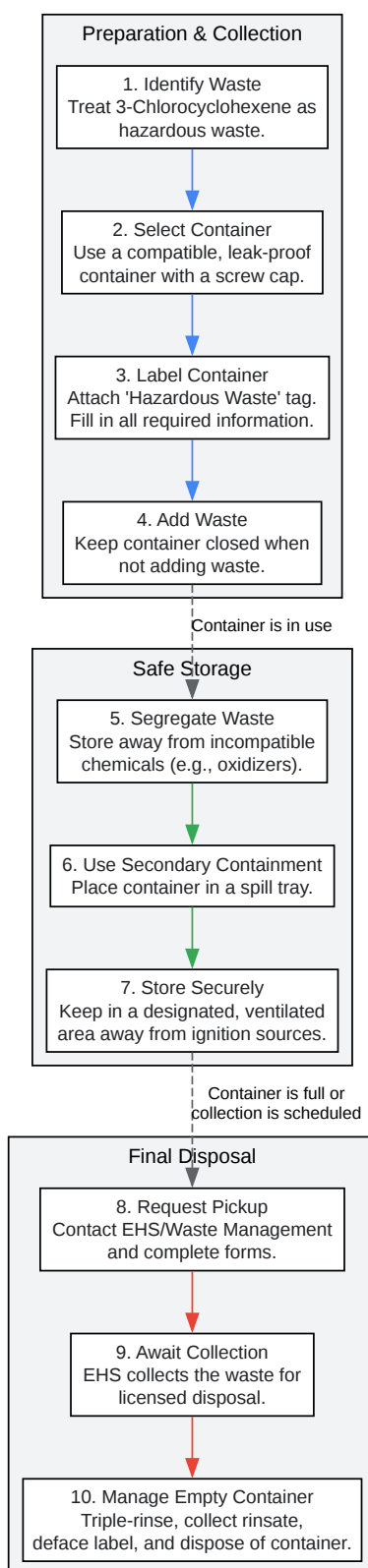
- Once triple-rinsed and air-dried, deface or remove the original labels, and the empty container may be disposed of as regular, non-hazardous trash or recycled according to institutional policy[7][9].

Chemical and Physical Properties

The following table summarizes key quantitative data for **3-Chlorocyclohexene**.

Property	Value
Molecular Formula	C ₆ H ₉ Cl[2][11]
Molecular Weight	116.59 g/mol [2][3]
Boiling Point	147.5 °C at 760 mmHg[2]
Flash Point	27.4 °C[2]
Density	1.02 g/cm ³ [2]

Disposal Workflow Diagram



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